

mass spectrometry fragmentation pattern of CAS 1343977-77-4

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Compound of Interest

Compound Name: *2-Formamido-5-methylhex-4-enoic acid*

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Technical Guide: Mass Spectrometry Fragmentation Analysis of **2-Formamido-5-methylhex-4-enoic acid** (CAS 1343977-77-4)

Introduction

This guide details the mass spectrometry (MS) fragmentation pattern of **2-Formamido-5-methylhex-4-enoic acid** (CAS 1343977-77-4), a specialized amino acid derivative often utilized as a chiral building block in peptide synthesis and drug discovery. Characterizing this compound is critical for confirming the integrity of peptide coupling reactions and identifying impurities in synthetic workflows.

Unlike standard amino acids, the presence of an N-formyl group and an unsaturated prenyl side chain introduces unique fragmentation pathways. This guide provides a comparative analysis against its saturated analog, N-Formyl-L-Leucine, to highlight diagnostic ions essential for structural validation.

Chemical Structure & Theoretical Fragmentation

- Chemical Name: **2-Formamido-5-methylhex-4-enoic acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Molecular Formula: $C_8H_{13}NO_3$ [\[3\]](#)
- Monoisotopic Mass: 171.0895 Da
- Precursor Ion $[M+H]^+$: 172.0968 m/z

Key Structural Features:

- N-Formyl Group (-NH-CHO): A labile protecting group that readily undergoes neutral loss of CO (28 Da) or H_2O (18 Da).
- Prenyl Side Chain (-CH₂-CH=C(CH₃)₂): An unsaturated alkyl chain capable of generating a stable allylic carbocation (m/z 69).
- Carboxylic Acid (-COOH): Facilitates water loss and decarboxylation.

Experimental Methodology (Self-Validating Protocol)

To replicate the fragmentation data described, use the following LC-MS/MS protocol. This method is designed to be self-validating by including a reference standard check.

LC-MS/MS Parameters:

- Instrument: Triple Quadrupole (QqQ) or Q-TOF Mass Spectrometer.
- Ionization Source: Electrospray Ionization (ESI), Positive Mode.
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.[\[5\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Collision Energy (CE): Stepped CE (10, 20, 40 eV) to capture both low-energy (neutral losses) and high-energy (backbone cleavage) fragments.

Validation Step: Inject a blank solvent followed by a standard of N-Formyl-L-Leucine. Verify the presence of the $[M+H]^+$ peak at m/z 160.1 and the characteristic immonium ion at m/z 86.1 before analyzing the target compound.

Fragmentation Analysis (The Core)

The fragmentation of CAS 1343977-77-4 is dominated by the stability of the prenyl cation and the lability of the formyl group.

Primary Fragmentation Pathways (ESI+)

- Neutral Loss of Carbon Monoxide (CO):
 - Transition: m/z 172 $\rightarrow$ m/z 144
 - Mechanism: Cleavage of the N-formyl bond. This is a low-energy pathway, often the base peak at lower collision energies.
- Neutral Loss of Water (H₂O):
 - Transition: m/z 172 $\rightarrow$ m/z 154
 - Mechanism: Dehydration from the carboxylic acid group or interaction with the formyl oxygen.
- Combined Loss (HCOOH):
 - Transition: m/z 172 $\rightarrow$ m/z 126
 - Mechanism: Simultaneous or sequential loss of CO and H₂O, representing the loss of the formyl group and the hydroxyl of the carboxyl group.
- Formation of the Prenyl Cation (Diagnostic Ion):
 - Transition: m/z 172 $\rightarrow$ m/z 69
 - Mechanism: Allylic cleavage of the side chain. The dimethylallyl cation (prenyl group) is resonance-stabilized, making this a high-intensity peak at medium-to-high collision

energies.

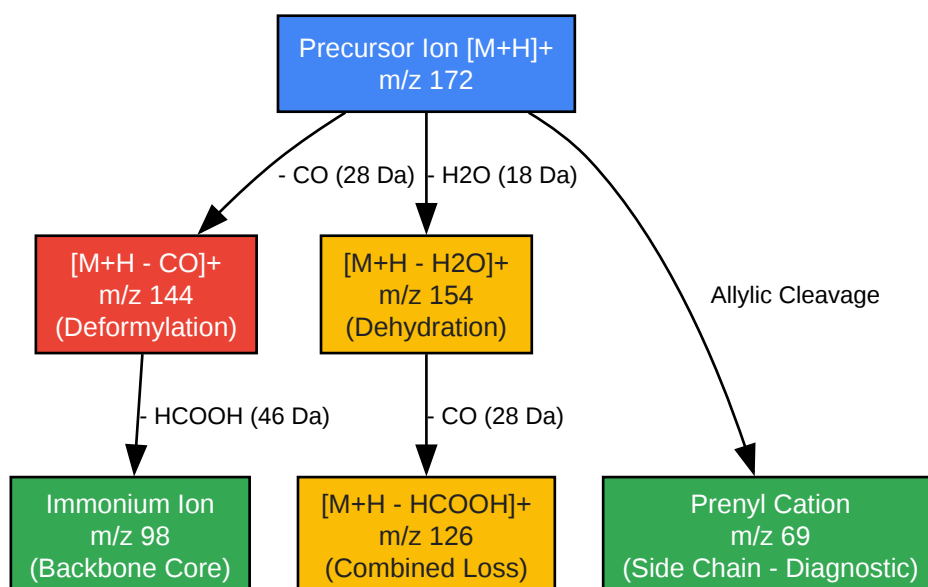
- Immonium Ion Formation:
 - Transition: m/z 172 $\rightarrow$ m/z 98
 - Mechanism: Loss of the carboxylic acid (as $\text{CO} + \text{H}_2\text{O}$) and the formyl group, leaving the core immonium ion of the amino acid backbone $[\text{H}_2\text{N}=\text{CH}-\text{CH}_2-\text{CH}=\text{C}(\text{CH}_3)_2]^+$.

Comparative Analysis

To differentiate CAS 1343977-77-4 from similar impurities, we compare it with N-Formyl-L-Leucine.

Feature	CAS 1343977-77-4 (Target)	N-Formyl-L-Leucine (Alternative)	Significance
Precursor $[\text{M}+\text{H}]^+$	172.1 m/z	160.1 m/z	Mass shift of +12 Da due to unsaturation/extra carbon.
Side Chain Fragment	m/z 69 (Prenyl)	m/z 43 / 57 (Isobutyl)	Crucial Differentiator. The m/z 69 peak is sharp and intense due to resonance stabilization, unlike the alkyl fragments of Leucine.
Immonium Ion	m/z 98	m/z 86	Diagnostic for the amino acid backbone structure.
Neutral Loss (CO)	Observed (m/z 144)	Observed (m/z 132)	Confirms the N-Formyl group in both.

Visualization of Fragmentation Pathways



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Caption: Proposed ESI+ fragmentation pathway for CAS 1343977-77-4 showing primary neutral losses and diagnostic ion formation.

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